

3-Methoxy Dopamine-d4 Hydrochloride: The Technical Standard for Catecholamine Profiling

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Compound of Interest

Compound Name: 3-Methoxy Dopamine-d4
Hydrochloride

CAS No.: 74719-64-5

Cat. No.: B3282217

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Content Type: Technical Whitepaper & Application Guide Target Audience: Bioanalytical Chemists, Clinical Pathologists, and Drug Development Scientists

Executive Summary

3-Methoxy Dopamine-d4 Hydrochloride (also known as 3-Methoxytyramine-d4 or 3-MT-d4) is the stable isotope-labeled analog of 3-methoxytyramine, a critical extraneuronal metabolite of dopamine. It serves as the definitive Internal Standard (IS) for the quantification of plasma and urinary metanephrines via Isotope Dilution Mass Spectrometry (IDMS).

In clinical diagnostics, 3-MT-d4 is essential for the diagnosis of pheochromocytoma and paraganglioma (PPGL), particularly for detecting dopamine-secreting metastatic tumors that traditional catecholamine panels often miss. This guide details the physicochemical properties, biological context, and a validated LC-MS/MS workflow for utilizing this compound in high-sensitivity bioanalysis.

Chemical & Physical Specifications

This compound is a deuterated hydrochloride salt. The deuterium labeling is typically located on the ethylamine side chain (

), rendering it chemically identical to the endogenous analyte while providing a distinct mass shift (+4 Da) for mass spectrometric resolution.

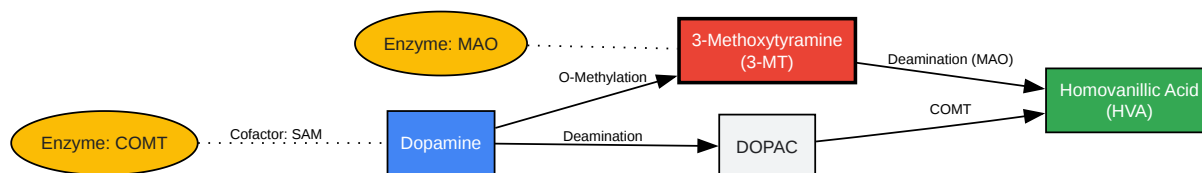
Property	Specification
Chemical Name	3-Methoxytyramine-d4 Hydrochloride
Synonyms	3-Methoxy dopamine-d4 HCl; 4-(2-Aminoethyl-d4)-2-methoxyphenol HCl
CAS Number (Labeled)	1216788-76-9
CAS Number (Unlabeled)	1477-68-5 (HCl salt); 554-52-9 (Free base)
Molecular Formula	
Molecular Weight	207.69 g/mol (Salt); 171.23 g/mol (Free Base)
Isotopic Purity	Deuterium incorporation
Solubility	Soluble in water, methanol, and DMSO.
Appearance	White to off-white solid; hygroscopic.

Biological Context: The COMT Pathway[1]

3-Methoxytyramine (3-MT) is formed exclusively by the action of Catechol-O-Methyltransferase (COMT) on dopamine.[1][2] Unlike Homovanillic Acid (HVA), which is a downstream end-product, 3-MT levels more directly reflect extraneuronal dopamine release.

Metabolic Pathway Diagram

The following diagram illustrates the position of 3-MT within the dopamine metabolic cascade.



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Figure 1: Dopamine metabolism showing the formation of 3-MT via COMT. 3-MT is the specific target for which 3-MT-d4 serves as the internal standard.

Application in Bioanalysis (LC-MS/MS)

The primary application of 3-MT-d4 is to correct for matrix effects and ion suppression in the quantification of 3-MT in human plasma and urine.

Why d4? The Principles of IDMS

In Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), co-eluting phospholipids and salts from biological matrices can suppress the ionization of the target analyte.

- Co-elution: 3-MT-d4 elutes at virtually the same retention time as endogenous 3-MT.
- Normalization: Any ionization suppression affecting 3-MT affects 3-MT-d4 equally. The ratio of Analyte Area / IS Area remains constant, ensuring accurate quantification.

Diagnostic Significance

Elevated plasma 3-MT is a specific biomarker for:

- Metastatic Paraganglioma: Often the only elevated marker in dopamine-producing tumors.
- Neuroblastoma: Used in pediatric oncology for risk stratification.
- Head and Neck Paragangliomas: Highly sensitive for SDHB-mutated tumors.

Validated Experimental Protocol

Disclaimer: This protocol is a generalized composite of validated clinical methods (e.g., Mayo Clinic, NMS Labs). Optimization for specific instrumentation is required.

Sample Preparation (Solid Phase Extraction)

Direct injection is not recommended due to low endogenous levels (<0.1 nmol/L). Weak Cation Exchange (WCX) SPE is the industry standard.

- Sample: 500 µL Plasma or Urine.
- Spike IS: Add 20 µL of 3-MT-d4 Working Solution (e.g., 50 ng/mL in MeOH).
- Dilution: Add 500 µL 10 mM Ammonium Acetate (pH 6.0).
- Load: Apply to pre-conditioned WCX SPE cartridge (30 mg).
- Wash 1: 1 mL Ammonium Acetate buffer.
- Wash 2: 1 mL Methanol (removes neutrals/hydrophobics).
- Elution: 2 x 250 µL 5% Formic Acid in Acetonitrile.
- Dry & Reconstitute: Evaporate under
at 40°C; reconstitute in 100 µL Mobile Phase A.

LC-MS/MS Parameters

- Column: Pentafluorophenyl (PFP) or HILIC (e.g., Restek Raptor HILIC-Si or Agilent Pursuit PFP).
 - Reasoning: 3-MT is highly polar; C18 columns often fail to retain it sufficiently to separate it from salts.
- Mobile Phases:
 - A: Water + 10 mM Ammonium Formate + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.

- Ionization: ESI Positive Mode.

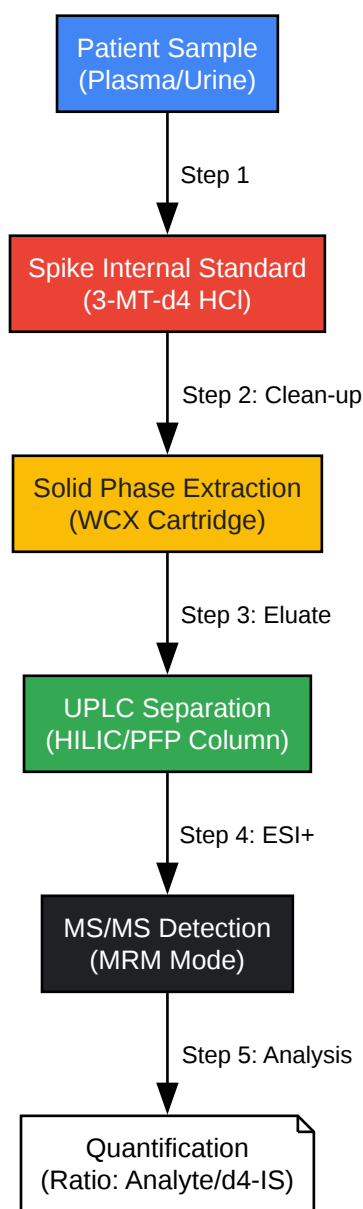
MRM Transitions (Quantification Table)

The following transitions rely on the loss of the combined ammonia and methanol groups (characteristic of methoxy-catecholamines).

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Role
3-Methoxytyramine (3-MT)	168.1 ()	119.1	20	Quantifier
168.1	91.1	35	Qualifier	
3-MT-d4 (Internal Standard)	172.1 ()	123.1	20	Quantifier

Note: The mass shift of +4 in the precursor (168 → 172) and product (119 → 123) confirms the stability of the deuterium label during fragmentation.

Analytical Workflow Diagram



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Figure 2: Step-by-step bioanalytical workflow for 3-MT quantification using 3-MT-d4.

Handling, Stability & Storage

- Storage: Store neat powder at -20°C or lower. Protect from light and moisture.
- Reconstitution: Prepare stock solutions in Methanol (1 mg/mL).
- Stability:

- Solid: Stable for >2 years if stored correctly.
- Solution: Working solutions in aqueous buffers are unstable; prepare fresh or store at -80°C for <1 month.
- Safety: The compound is a hydrochloride salt of a biologically active amine. Handle with PPE (gloves, goggles) to avoid absorption or inhalation.

References

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